

# troubleshooting poor retention of Helioseal fissure sealants

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## Compound of Interest

Compound Name: *Helioseal*

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## Helioseal Fissure Sealants: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions to address issues of poor retention with **Helioseal** fissure sealants. The information is tailored for researchers, scientists, and drug development professionals to ensure optimal outcomes in clinical and experimental settings.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

1. What are the most common causes of **Helioseal** sealant failure?

The retention and effectiveness of **Helioseal** fissure sealants are highly dependent on proper application technique.<sup>[1]</sup> The most common reasons for sealant failure occur during placement and can include:

- **Moisture Contamination:** Saliva contamination of the etched enamel surface is a primary cause of sealant failure.<sup>[2][3]</sup> It is crucial to maintain a dry working field, preferably with a rubber dam.<sup>[4][5]</sup>
- **Inadequate Enamel Etching:** The enamel must be properly etched to create microscopic pores for micromechanical retention of the sealant.<sup>[6]</sup> Insufficient etching time or incomplete

rinsing of the etching gel can lead to a weak bond. The etched enamel should have a matte, chalky-white appearance.[4][5]

- **Improper Curing:** Incomplete or slow photopolymerization due to an inadequate light source, incorrect curing time, or improper distance of the curing light can result in a weak sealant.[7] **Helioseal F Plus**, for instance, requires a curing time of 10 seconds with a suitable polymerization light.[8]
- **Operator Technique:** The experience and technique of the person applying the sealant can influence its success.[3][9] This includes thorough cleaning of the tooth surface, proper isolation, and correct application of the material.
- **Patient-Related Factors:** Patient movement, especially in younger patients, can lead to saliva contamination.[3][6] Additionally, parafunctional habits like bruxism can cause excessive wear and tear on the sealant.[3][6]

## 2. How can I optimize the application technique for **Helioseal** sealants to improve retention?

Following the manufacturer's step-by-step instructions is critical for success. Key steps include:

- **Thorough Cleaning:** The enamel surface must be meticulously cleaned to remove any plaque or debris.[4][5]
- **Effective Isolation:** The working field should be isolated, with a rubber dam being the preferred method to prevent saliva contamination.[4][5]
- **Proper Etching:** Apply an etching gel (e.g., 35-37% phosphoric acid) for 30 to 60 seconds, then rinse thoroughly for at least 15 seconds and dry with oil- and water-free air until the enamel appears chalky-white.[4]
- **Sealant Application:** Apply the **Helioseal** sealant directly into the pits and fissures, allowing it to flow and adapt to the tooth morphology.[4][5] The thixotropic properties of **Helioseal F Plus** aid in its flow into complex fissure topographies.[8][10]
- **Adequate Curing:** Use a suitable polymerization light and cure for the recommended time. For **Helioseal F Plus**, the curing time is 10 seconds.[8] For **Helioseal Clear** and **Helioseal F**, a 20-second curing time is recommended.[4][5]

3. What are the different types of **Helioseal** sealants and do they have different retention rates?

Ivoclar Vivadent offers several **Helioseal** products, including **Helioseal F**, **Helioseal F Plus**, and **Helioseal Clear**.<sup>[4][5][10][11]</sup> They differ in composition, viscosity, and fluoride release.<sup>[2]</sup>

- **Helioseal F** and **F Plus** are white-shaded, fluoride-releasing sealants.<sup>[5][10][11]</sup> **Helioseal F Plus** has an optimized consistency for better flow and requires a shorter curing time.<sup>[8][10]</sup>
- **Helioseal Clear** is a transparent sealant.<sup>[4]</sup>

Clinical studies have compared the retention rates of different **Helioseal** products and other sealants. While some studies show no statistically significant difference in retention between filled (**Helioseal F**) and unfilled sealants, others suggest slight variations in clinical performance.<sup>[12][13]</sup> One study found that after 2 years, the proportion of completely intact **Helioseal F Plus** sealants was 85.9%, which was comparable to the 86.5% for **Helioseal F**.<sup>[9][14]</sup>

## Quantitative Data on Helioseal Retention

The following tables summarize retention data from various clinical studies on **Helioseal** fissure sealants.

Table 1: Retention Rates of **Helioseal F** and **Helioseal F Plus**

| Study                               | Sealant          | Follow-up Period | Complete Retention | Partial Retention | Complete Loss |
|-------------------------------------|------------------|------------------|--------------------|-------------------|---------------|
| Kühnisch et al. (2-year RCT)[9][14] | Helioseal F Plus | 2 years          | 67.7%              | 18.1%             | 14.1%         |
| Kühnisch et al. (2-year RCT)[9][14] | Helioseal F      | 2 years          | 67.5%              | 18.9%             | 13.5%         |
| Unnamed Study (vs. Delton)[12]      | Helioseal F      | 12 months        | 90.3% (28/31)      | -                 | 9.7% (3/31)   |
| Unnamed Study (vs. Clinpro)[13]     | Helioseal F      | 12 months        | 53.57%             | 37.50%            | 8.83%         |
| Baheti et al. [15]                  | Helioseal F      | 12 months        | 73.3%              | -                 | -             |

Table 2: Comparative Retention of **Helioseal F** without Bonding Agent

| Study                           | Sealant                           | 3 Months | 6 Months | 9 Months | 12 Months |
|---------------------------------|-----------------------------------|----------|----------|----------|-----------|
| Unnamed Study (vs. Embrace)[16] | Helioseal F (without Adhse One F) | 97%      | 84.6%    | 75.3%    | 64.7%     |

## Experimental Protocols

### Protocol 1: Clinical Application of **Helioseal F** Plus Fissure Sealant

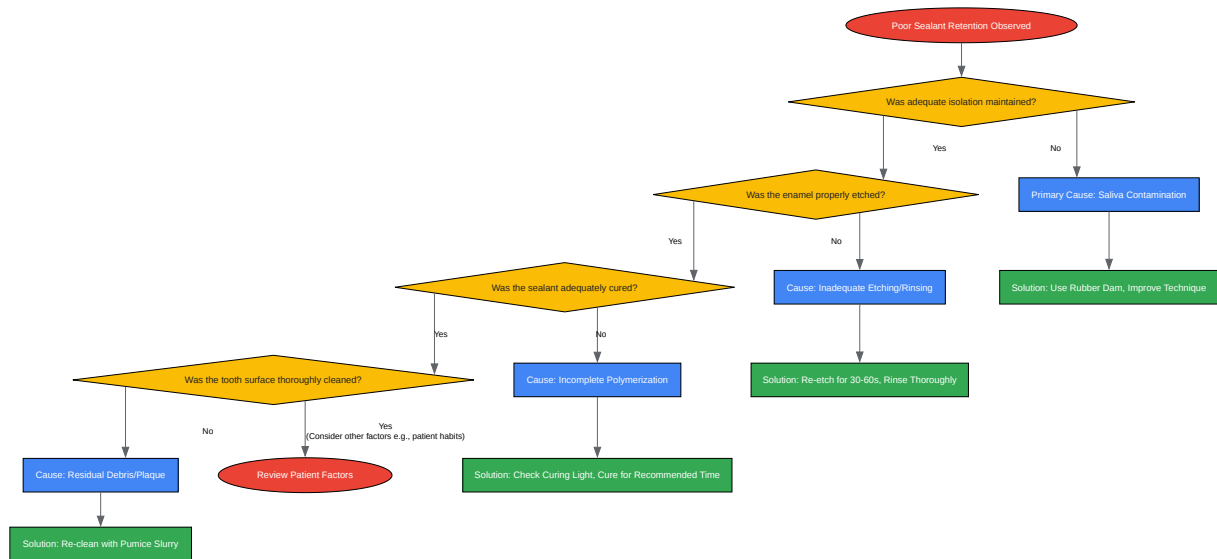
This protocol outlines the steps for the clinical application of **Helioseal F** Plus, based on manufacturer guidelines and common clinical practices.

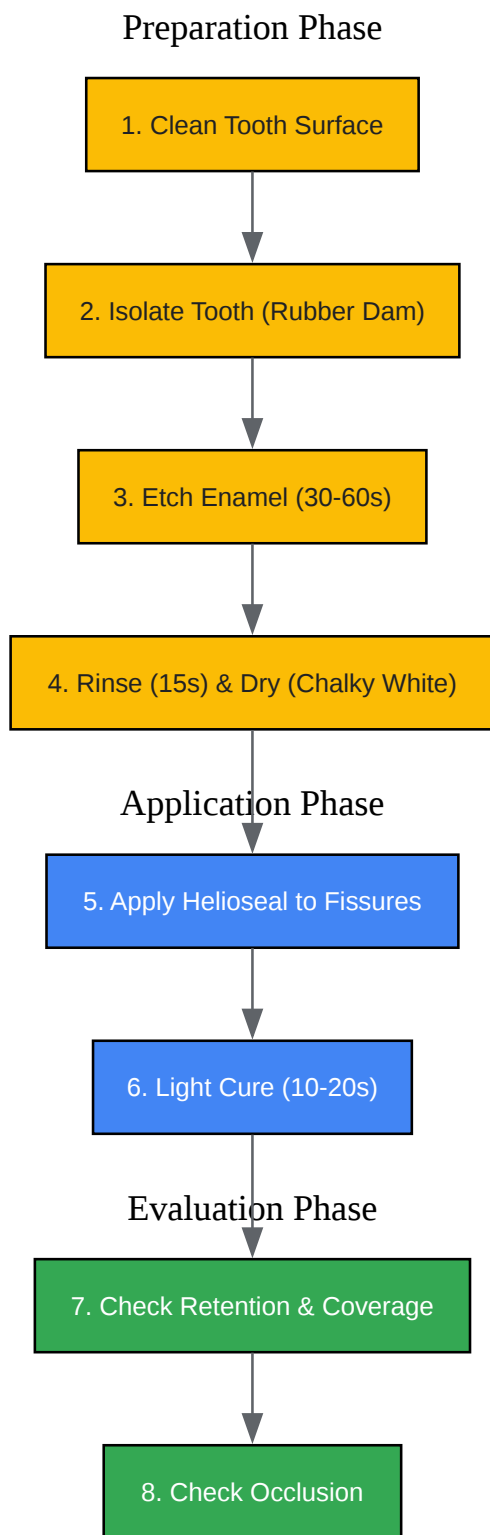
- Patient Preparation: Ensure the patient is comfortable and informed about the procedure.

- **Tooth Selection and Cleaning:** Identify the caries-susceptible pits and fissures. Clean the tooth surface thoroughly using a pumice slurry and a prophylaxis brush.
- **Isolation:** Isolate the tooth from salivary contamination. A rubber dam is the recommended method.
- **Etching:**
  - Apply a 35-37% phosphoric acid etching gel to the enamel surface, extending slightly beyond the area to be sealed.
  - Leave the etchant in place for 30-60 seconds.
  - Rinse the tooth surface thoroughly with a water-air spray for at least 15 seconds.
  - Dry the etched surface with oil- and water-free air until it exhibits a distinct, chalky-white appearance.
- **Sealant Application:**
  - Attach a fresh cannula to the **Helioseal F Plus** syringe.
  - Apply the sealant directly into the prepared pits and fissures. The material's thixotropic properties will allow it to flow into the depths of the fissures.<sup>[8]</sup>
- **Light Curing:**
  - Position a high-power LED curing light (e.g., Bluephase®) as close as possible to the sealant surface.
  - Light-cure for 10 seconds.<sup>[8]</sup>
- **Evaluation:**
  - Check the sealant for complete coverage and retention using an explorer.
  - Evaluate the occlusion and make any necessary adjustments.

## Visualizations

Below are diagrams illustrating key workflows and relationships in troubleshooting **Helioseal** sealant retention.





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